

Technical Support Center: Tellurium Monoxide and Related Compounds

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Compound of Interest

Compound Name: *Tellurium monoxide*

CAS No.: *13451-17-7*

Cat. No.: *B13737309*

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Disclaimer: **Tellurium monoxide** (TeO) is a less stable oxide of tellurium. The information provided here primarily pertains to elemental tellurium (Te) and the more common and stable tellurium dioxide (TeO₂), which are more likely to be encountered in a research setting. The safety precautions and procedures outlined should be applied to all tellurium compounds, with the understanding that specific properties may vary.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with tellurium and tellurium dioxide exposure?

A1: Exposure to tellurium and its compounds can lead to a range of health effects. A characteristic sign of exposure is a garlic-like odor on the breath, sweat, and urine, which is due to the formation of dimethyl telluride in the body.^[1]

- Acute Exposure: Inhalation of tellurium dusts can cause respiratory tract irritation, headaches, drowsiness, and a metallic taste in the mouth.^{[1][2][3]} Ingestion may lead to nausea, vomiting, and stomach pain.^{[4][5]}

- Chronic Exposure: Prolonged or repeated exposure can result in drying and cracking of the skin, loss of appetite, and potential effects on the liver and kidneys.[2]

Q2: What are the established occupational exposure limits for tellurium?

A2: Several organizations have established occupational exposure limits for tellurium and its compounds. These are summarized in the table below. It is crucial to maintain workplace concentrations below these limits to ensure personnel safety.

Q3: What are the typical physical properties of tellurium and tellurium dioxide?

A3: Tellurium is a brittle, silvery-white metalloid. Tellurium dioxide is a white, crystalline solid. Both are generally odorless.[6][7]

Q4: Are there any specific storage requirements for tellurium compounds?

A4: Tellurium and its compounds should be stored in a cool, dry, well-ventilated area in tightly closed containers.[5][6][8] They should be kept away from incompatible materials such as strong acids and oxidizers.[5][7]

Troubleshooting Guide

Q1: I've noticed a persistent garlic-like odor on my breath and sweat after working with tellurium compounds. What should I do?

A1: This is a classic symptom of tellurium exposure.[1] You should:

- Immediately report the symptom to your supervisor and your institution's environmental health and safety (EHS) office.
- Review your handling procedures and the engineering controls (e.g., fume hood) in your workspace to identify any potential sources of exposure.
- Seek medical attention to document the exposure and for further advice.

Q2: I've accidentally spilled a small amount of tellurium dioxide powder on my lab bench. How should I proceed?

A2: For a small spill, you can follow the detailed "Experimental Protocol for Tellurium Compound Spill Cleanup" provided in this guide. The key is to avoid generating dust. Do not dry sweep the powder.[2]

Q3: My skin has come into direct contact with a tellurium compound. What is the appropriate first aid measure?

A3: Immediately wash the affected area with soap and plenty of water.[9] Remove any contaminated clothing, ensuring not to spread the contamination.[8] If skin irritation develops or persists, seek medical attention.[5]

Q4: I am planning a new experiment involving heating tellurium dioxide. What are the critical safety considerations?

A4: When heated to decomposition, tellurium compounds may emit toxic fumes.[3][6]

- All heating procedures must be conducted within a certified chemical fume hood to ensure adequate ventilation.
- Ensure you are wearing appropriate personal protective equipment (PPE), including heat-resistant gloves and safety goggles.
- Have a clear understanding of the potential byproducts of your reaction and how to handle them safely.

Quantitative Data Summary

Table 1: Occupational Exposure Limits for Tellurium and its Compounds (as Te)

Organization	Exposure Limit (8-hour Time-Weighted Average)
OSHA (Occupational Safety and Health Administration)	0.1 mg/m ³ [2] [4] [7]
ACGIH (American Conference of Governmental Industrial Hygienists)	0.1 mg/m ³ [2] [4]
NIOSH (National Institute for Occupational Safety and Health)	0.1 mg/m ³ (10-hour TWA) [2] [7]

Table 2: Acute Toxicity Data for Tellurium

Route of Exposure	Effect
Inhalation	Fatal if inhaled (for some tellurium compounds). [4] May cause difficulty breathing. [4]
Ingestion	Toxic if swallowed. [4] May cause stomach pain, vomiting, and severe internal injury. [4]

Experimental Protocols

Experimental Protocol for Tellurium Compound Spill Cleanup

This protocol is for minor spills of tellurium compounds (less than 10 grams of solid or 100 mL of a dilute solution) in a laboratory setting. For larger spills, or any spill involving highly toxic or reactive tellurium compounds, evacuate the area and contact your institution's EHS department immediately.

Materials:

- Appropriate PPE: Nitrile gloves (double-gloving recommended), lab coat, safety goggles, and a NIOSH-approved respirator with a particulate filter.
- Absorbent material (e.g., vermiculite, sand, or commercial spill pillows).

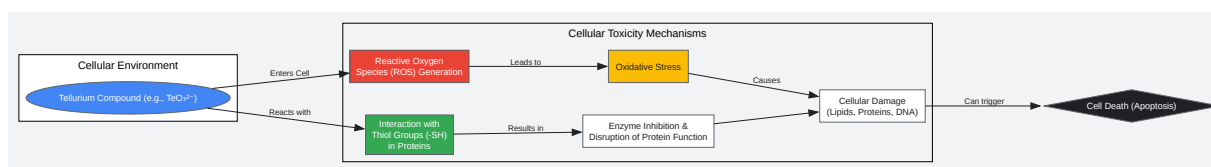
- A scoop and a soft brush or dustpan (avoid materials that can create static electricity).
- Sealable, labeled waste container.
- Wet paper towels.
- 5% sodium thiosulfate solution (for final decontamination of some tellurium compounds).
- pH paper (if the spilled compound is acidic or basic).

Procedure:

- Alert Personnel and Secure the Area: Immediately alert others in the vicinity of the spill. Restrict access to the spill area.
- Don PPE: Before beginning cleanup, put on all required personal protective equipment.
- Contain the Spill:
 - For solid spills: Gently cover the spill with a layer of absorbent material to prevent the powder from becoming airborne. Do not use a dry sweeping motion.
 - For liquid spills: Create a dike around the spill with absorbent material to prevent it from spreading.
- Clean Up the Spill:
 - Carefully scoop the absorbent material and the spilled compound into the designated waste container. Use a soft brush to gently sweep the remaining material onto the dustpan and transfer it to the waste container.
- Decontaminate the Area:
 - Wipe the spill area with wet paper towels to remove any remaining residue. Place the used paper towels in the waste container.
 - For some tellurium compounds, a final wipe-down with a 5% sodium thiosulfate solution can aid in decontamination.

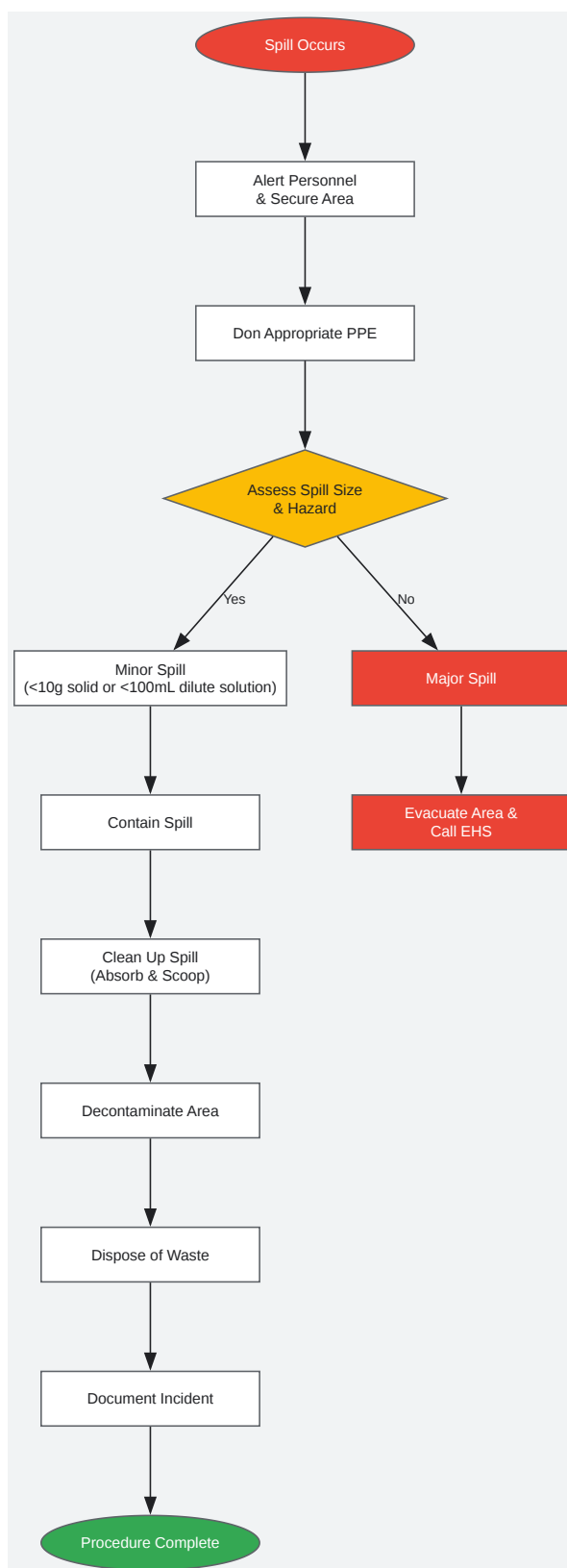
- **Dispose of Waste:** Seal the waste container and label it clearly as "Hazardous Waste: Tellurium Compound." Arrange for disposal through your institution's EHS department.
- **Remove PPE and Wash Hands:** Remove your PPE, being careful to avoid cross-contamination. Wash your hands thoroughly with soap and water.
- **Document the Incident:** Report the spill and the cleanup procedure to your supervisor and EHS office as required by your institution's policies.

Visualizations



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Caption: Cellular mechanisms of tellurium toxicity.



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